

2-Methoxy-2-methylheptane: An Environmental Impact Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-2-methylheptane

Cat. No.: B3057090

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct and comprehensive environmental impact studies on **2-Methoxy-2-methylheptane** are limited in publicly accessible literature. This guide synthesizes available data for the compound and draws upon information from structurally similar and better-studied fuel ethers, such as methyl tert-butyl ether (MTBE), to provide a predictive assessment of its likely environmental fate and effects.

Executive Summary

2-Methoxy-2-methylheptane is a tertiary ether that has been identified as a potential high-performance fuel additive, intended as a safer alternative to methyl tert-butyl ether (MTBE) due to its lower water solubility.[1][2] Its primary application is to enhance the octane number of gasoline, leading to improved combustion efficiency.[1] While specific ecotoxicological data is sparse, hazard classifications indicate it is harmful to aquatic life with long-lasting effects.[3] This document compiles the known properties of **2-Methoxy-2-methylheptane** and contextualizes its potential environmental impact by comparing it with other fuel oxygenates.[4][5]

Physical and Chemical Properties

Understanding the fundamental physical and chemical properties of a substance is crucial for predicting its environmental distribution.[6] **2-Methoxy-2-methylheptane's** higher molecular

weight and lower water solubility compared to MTBE are key characteristics that suggest a reduced risk of groundwater contamination.[1][7]

Property	Value	Source
Molecular Formula	C9H20O	[1][3][8]
Molecular Weight	144.25 g/mol	[1][3][9]
Appearance	Colorless liquid	[8]
Boiling Point	~132-136 °C	[8]
Density	~0.759 g/cm ³	[8]
Solubility	Soluble in organic solvents; low water solubility	[1][7][8]

Environmental Fate and Transport

The environmental fate of a chemical describes its transport and transformation in the environment.[6][10][11] For fuel ethers like **2-Methoxy-2-methylheptane**, key pathways include volatilization, leaching into groundwater, and biodegradation.

Volatilization

Given its classification as a flammable liquid and its use as a gasoline additive, **2-Methoxy-2-methylheptane** is expected to be volatile.[3][8] Similar to MTBE, if released to surface water or soil, a significant portion would be expected to volatilize into the atmosphere.[12]

Soil Mobility and Leaching

A primary environmental concern with fuel oxygenates like MTBE has been their high mobility in soil and the subsequent contamination of groundwater.[12][13][14][15] **2-Methoxy-2-methylheptane** was specifically proposed as an alternative to MTBE because its lower water solubility is expected to reduce its potential for leaching and groundwater contamination.[1][2][7] However, its persistence and mobility in soil and groundwater systems require further empirical study.

Biodegradation

The biodegradability of fuel ethers is a critical factor in their environmental persistence. MTBE is known for its slow degradation in the environment.[12][14] While specific biodegradation studies for **2-Methoxy-2-methylheptane** are not readily available, its structure as a tertiary ether suggests it may also exhibit resistance to rapid biodegradation. The presence of ester bonds in a polymer backbone has been shown to promote hydrolysis and facilitate breakdown, a feature not present in simple ethers.[16]

Ecotoxicological Profile

The available information for **2-Methoxy-2-methylheptane** indicates a clear hazard to aquatic environments.

Aquatic Toxicity

According to aggregated GHS information from ECHA C&L Inventory notifications, **2-Methoxy-2-methylheptane** is classified as H412: Harmful to aquatic life with long lasting effects.[3] This classification suggests that the substance can cause adverse effects to aquatic organisms after prolonged exposure.

Human Health and Other Effects

The compound is also classified as a skin sensitizer (H317: May cause an allergic skin reaction) and a flammable liquid (H226: Flammable liquid and vapor).[3] While one study notes low toxicity, it emphasizes the need for safety precautions such as avoiding inhalation and contact with skin and eyes.[8] An acute oral toxicity study in rats showed an LD50 of > 2,000 mg/kg bw, with signs of toxicity observed in the animals.[9] For comparison, chronic exposure to MTBE in animals has resulted in effects on the central nervous system, liver, and kidneys.[17]

Hazard Classification	Code	Description	Source
Aquatic Hazard	Aquatic Chronic 3 (H412)	Harmful to aquatic life with long lasting effects	[3]
Skin Sensitization	Skin Sens. 1B (H317)	May cause an allergic skin reaction	[3]
Flammability	Flam. Liq. 3 (H226)	Flammable liquid and vapor	[3]

Experimental Protocols

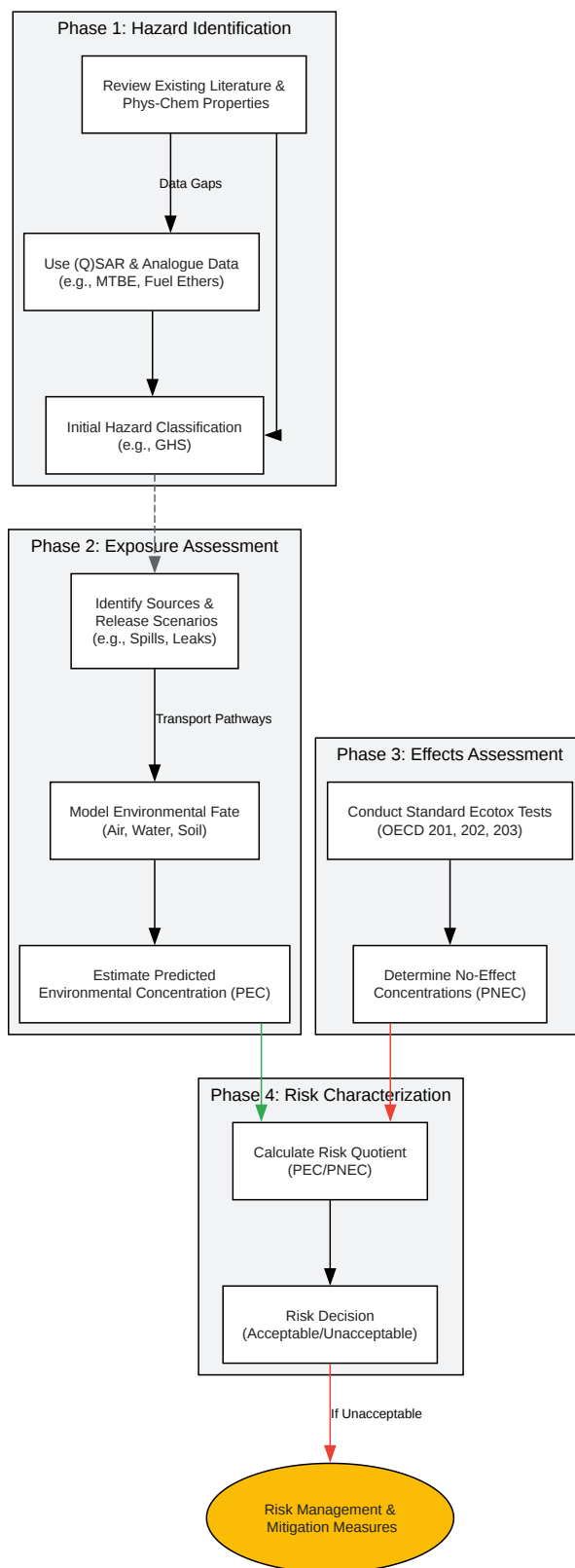
Standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are essential for generating comparable and reliable environmental data. Key protocols relevant to assessing the environmental impact of a chemical like **2-Methoxy-2-methylheptane** include:

- Ready Biodegradability (OECD 301): This series of tests (e.g., 301B CO2 Evolution Test) evaluates the potential for a chemical to be rapidly biodegraded by microorganisms under aerobic conditions.
- Fish, Acute Toxicity Test (OECD 203): This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a short period, typically 96 hours.
- Daphnia sp. Acute Immobilisation Test (OECD 202): This test assesses the acute toxicity to invertebrates by determining the concentration that immobilizes 50% of the tested Daphnia (EC50) over 48 hours.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This protocol evaluates the effects of a substance on the growth of freshwater algae, providing a measure of its toxicity to primary producers.

Visualizations

Environmental Risk Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the environmental risk of a chemical substance, from initial data collection to risk characterization.



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Caption: A workflow for chemical environmental risk assessment.

Conclusion and Data Gaps

2-Methoxy-2-methylheptane is recognized as a potential fuel additive with properties designed to mitigate the groundwater contamination issues associated with MTBE.[1][2] However, its GHS classification as "harmful to aquatic life with long lasting effects" warrants caution.[3] A significant data gap exists regarding its empirical ecotoxicity, biodegradability, and environmental persistence. To conduct a thorough environmental risk assessment, further research is critically needed, following standardized experimental protocols to determine its precise impact on various environmental compartments and organisms.

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- To cite this document: BenchChem. [2-Methoxy-2-methylheptane: An Environmental Impact Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3057090#2-methoxy-2-methylheptane-environmental-impact]

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